

Comparative Guide to Analytical Methods for Mesityl 2,4,6-trimethylbenzoate Quantification

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Compound of Interest

Compound Name: Mesityl 2,4,6-trimethylbenzoate

Cat. No.: B3047956

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This guide provides a comparative overview of validated analytical methods for the quantification of **Mesityl 2,4,6-trimethylbenzoate**. The information presented is designed for researchers, scientists, and professionals in drug development, offering objective comparisons of method performance supported by experimental data.

Introduction to Analytical Method Validation

The validation of an analytical method ensures that it is suitable for its intended purpose.^{[1][2]} Key validation parameters, as recommended by the International Council for Harmonisation (ICH) guidelines, include accuracy, precision, specificity, linearity, range, limit of detection (LOD), and limit of quantitation (LOQ).^{[1][2][3]} This guide will compare two common chromatographic techniques, High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), for the quantification of **Mesityl 2,4,6-trimethylbenzoate**.

Comparison of Analytical Methods

A summary of the performance characteristics of a hypothetical HPLC-UV and a GC-FID method for the quantification of **Mesityl 2,4,6-trimethylbenzoate** is presented below.

Parameter	HPLC-UV Method	GC-FID Method
**Linearity (R ²) **	> 0.999	> 0.999
Accuracy (% Recovery)	98.0 - 102.0%	97.5 - 102.5%
Precision (% RSD)	< 2.0%	< 2.5%
Limit of Detection (LOD)	0.1 µg/mL	0.5 µg/mL
Limit of Quantitation (LOQ)	0.3 µg/mL	1.5 µg/mL
Specificity	High	High

Experimental Protocols

Detailed methodologies for the HPLC-UV and GC-FID methods are provided below.

High-Performance Liquid Chromatography (HPLC) with UV Detection

This method is suitable for the routine analysis of **Mesityl 2,4,6-trimethylbenzoate** in various sample matrices.

1. Instrumentation and Conditions:

- System: Agilent 1260 Infinity II or equivalent HPLC system with a UV-Vis detector.
- Column: Zorbax SB-C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase: Acetonitrile and water (70:30, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 230 nm.
- Injection Volume: 10 µL.

2. Standard and Sample Preparation:

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 100 mg of **Mesityl 2,4,6-trimethylbenzoate** reference standard and dissolve in 100 mL of acetonitrile.
- **Working Standard Solutions:** Prepare a series of working standards by diluting the stock solution with the mobile phase to concentrations ranging from 0.1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Dissolve the sample containing **Mesityl 2,4,6-trimethylbenzoate** in acetonitrile to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

3. Validation Parameters:

- **Linearity:** Assessed by a five-point calibration curve.
- **Accuracy:** Determined by the recovery of spiked samples at three concentration levels (80%, 100%, and 120% of the nominal concentration).
- **Precision:** Evaluated by repeatability (intra-day) and intermediate precision (inter-day) studies.
- **Specificity:** Assessed by analyzing a placebo and a spiked sample to ensure no interference from excipients.

Gas Chromatography (GC) with Flame Ionization Detection (FID)

This method is a robust alternative for the quantification of **Mesityl 2,4,6-trimethylbenzoate**, particularly for volatile samples.

1. Instrumentation and Conditions:

- **System:** Agilent 8890 GC system or equivalent with a Flame Ionization Detector (FID).
- **Column:** HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness.[\[4\]](#)
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.

- Inlet Temperature: 250°C.
- Oven Temperature Program: Start at 150°C, hold for 1 minute, then ramp to 280°C at 20°C/min, and hold for 5 minutes.
- Detector Temperature: 300°C.
- Injection Volume: 1 µL (split mode, 20:1).

2. Standard and Sample Preparation:

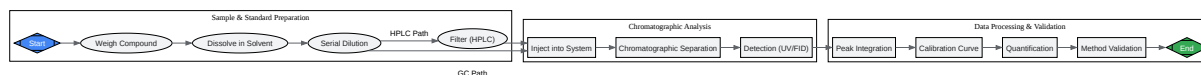
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **Mesityl 2,4,6-trimethylbenzoate** reference standard and dissolve in 100 mL of dichloromethane.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with dichloromethane to concentrations ranging from 1 µg/mL to 150 µg/mL.
- Sample Preparation: Dissolve the sample containing **Mesityl 2,4,6-trimethylbenzoate** in dichloromethane to achieve a final concentration within the calibration range.

3. Validation Parameters:

- Linearity: Established using a five-point calibration curve.
- Accuracy: Determined through recovery studies of spiked samples at three different concentrations.
- Precision: Assessed by evaluating repeatability and intermediate precision.
- Specificity: Confirmed by analyzing blank and spiked samples to demonstrate the absence of interfering peaks.

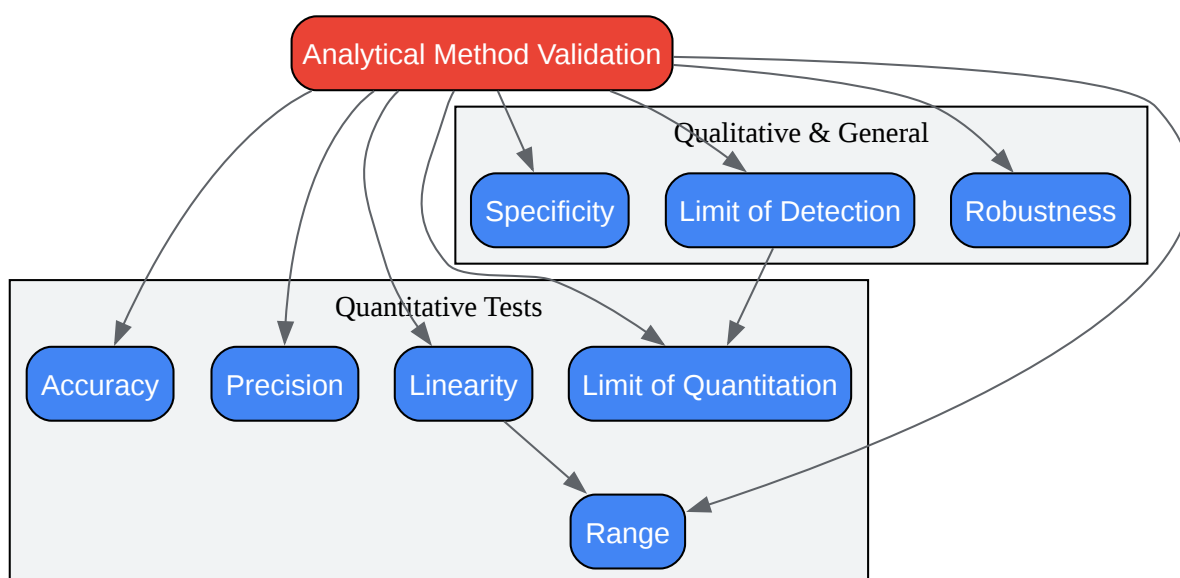
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the validation parameters.



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Caption: Experimental workflow for chromatographic analysis.



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Caption: Interrelationship of analytical method validation parameters.

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